

A Technical Guide to the Mechanical Properties of Sintered Chromium Boride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chromium boride (Cr₂B)

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core mechanical properties of sintered chromium boride ceramics. The information is tailored for researchers, scientists, and professionals in drug development who may utilize these materials in various applications. This document summarizes key quantitative data, details the experimental protocols for property measurement, and visualizes the logical relationships and experimental workflows.

Executive Summary

Chromium borides, particularly chromium monoboride (CrB) and chromium diboride (CrB₂), are recognized for their exceptional hardness, high melting points, and good thermal and electrical conductivity.^{[1][2][3]} Sintering is a critical process for consolidating chromium boride powders into dense, usable ceramic components. The final mechanical properties of these components are intricately linked to the chosen sintering method, its parameters, and the use of any sintering aids. This guide explores these relationships to provide a clear understanding of the performance of sintered chromium boride.

Mechanical Properties of Sintered Chromium Boride

The mechanical behavior of sintered chromium boride is primarily characterized by its hardness, fracture toughness, and flexural strength. These properties are significantly influenced by the sintering technique and the composition of the material.

Hardness

Sintered chromium borides are extremely hard materials, making them suitable for applications requiring high wear resistance.^[4] The hardness can be tailored by adjusting the sintering process and by incorporating secondary phases. For instance, the addition of chromium carbide (Cr_3C_2) to a CrB_2 matrix has been shown to enhance hardness.^{[5][6]}

Fracture Toughness

A key challenge for ceramic materials is their inherent brittleness. Fracture toughness (K_{IC}) is a critical parameter that quantifies a material's resistance to crack propagation. The fracture toughness of sintered chromium boride can be improved through microstructural engineering, such as the addition of toughening agents.

Flexural Strength

Flexural strength, or bending strength, is another important measure of a material's mechanical performance, indicating its ability to resist deformation under a load.

Quantitative Data on Mechanical Properties

The following tables summarize the key mechanical properties of sintered chromium boride from various studies, categorized by the type of chromium boride and the sintering conditions.

Table 1: Mechanical Properties of Sintered Chromium Diboride (CrB_2) and its Composites

Material Composition	Sintering Method	Relative Density (%)	Vickers Hardness (GPa)	Fracture Toughness (MPa·m ^{1/2})	Flexural Strength (MPa)
Monolithic CrB ₂	Spark Plasma Sintering (SPS)	98.4	15.89 ± 1.3	1.8 ± 0.14	-
Monolithic CrB ₂	Hot Pressing	Nearly 100	22	3.5	-
CrB ₂ with 10 mass% Cr ₃ C ₂	Hot Pressing	92 - 95	~14	-	-
CrB ₂ with 15 mass% Cr ₃ C ₂	Hot Pressing	92 - 95	~15	-	-

Data sourced from multiple studies for comparison.[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Table 2: Mechanical Properties of Sintered Chromium Monoboride (CrB)

Material Composition	Sintering Method	Vickers Hardness (GPa)	Bending Strength (MPa)
Monolithic CrB	High-pressure synthesis	19.6 ± 0.7	-
Monolithic CrB	Not specified	21 - 23	690

Data sourced from multiple studies for comparison.[\[1\]](#)[\[10\]](#)

Experimental Protocols

The following sections detail the standardized methodologies for determining the key mechanical properties of sintered chromium boride.

Vickers Hardness Testing

The Vickers hardness of sintered chromium boride is determined following the guidelines of ASTM E384, "Standard Test Method for Microindentation Hardness of Materials." [7][11][12]

Methodology:

- **Specimen Preparation:** The surface of the sintered chromium boride sample is polished to a mirror-like finish to ensure accurate indentation measurement.
- **Indentation:** A calibrated Vickers indenter, a diamond pyramid with a square base, is pressed into the material's surface with a specific test force.
- **Measurement:** After the force is removed, the two diagonals of the resulting indentation are measured using a light microscope.
- **Calculation:** The Vickers hardness number (HV) is calculated using the formula: $HV = 1.854 * (F / d^2)$ where F is the applied force in kilograms-force and d is the average length of the two diagonals in millimeters.

Fracture Toughness Measurement

The fracture toughness of sintered chromium boride is typically determined using indentation fracture methods, such as the Palmqvist method, or by standardized tests outlined in ASTM C1421, "Standard Test Methods for Determination of Fracture Toughness of Advanced Ceramics at Ambient Temperature." [1][5][13]

Methodology (Indentation Fracture - Palmqvist Method):

- **Indentation:** A Vickers indenter is used to create an indentation on the polished surface of the specimen. At sufficient loads, cracks will emanate from the corners of the indentation.
- **Crack Length Measurement:** The total length of the cracks originating from the corners of the indentation is measured.
- **Calculation:** The Palmqvist fracture toughness (KIC) is calculated using a semi-empirical equation that relates the indentation load, the Vickers hardness, and the total crack length.

Flexural Strength Testing

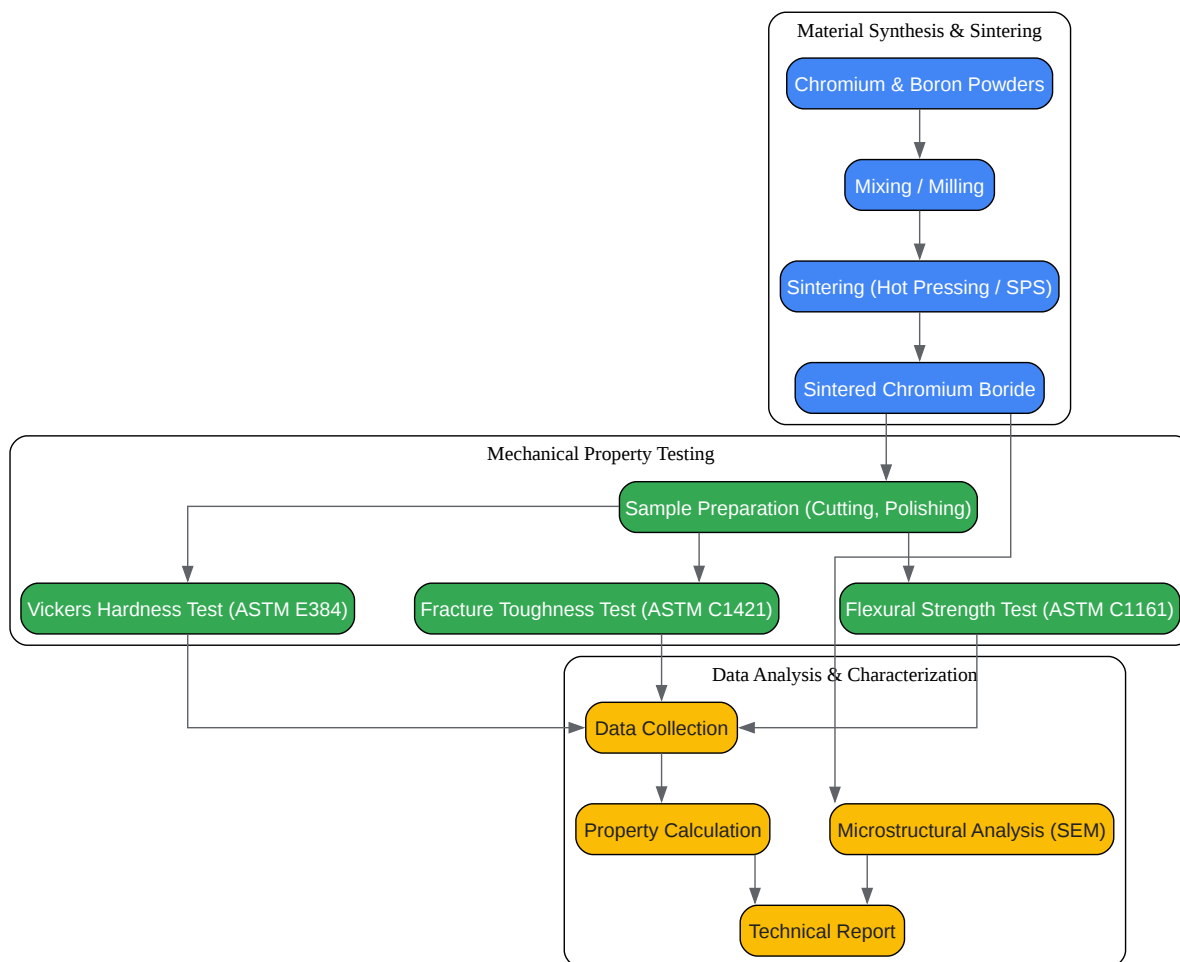
The flexural strength of sintered chromium boride is determined according to ASTM C1161, "Standard Test Method for Flexural Strength of Advanced Ceramics at Ambient Temperature." [8][9] This is often performed using a three-point or four-point bending test.

Methodology (Three-Point Bending Test):

- **Specimen Preparation:** A rectangular bar of the sintered chromium boride with specific dimensions is prepared.
- **Test Setup:** The specimen is placed on two support pins at a defined distance apart.
- **Load Application:** A single loading pin applies a force to the center of the specimen until it fractures.
- **Calculation:** The flexural strength (σ) is calculated using the formula: $\sigma = (3 * F * L) / (2 * w * t^2)$ where F is the load at fracture, L is the support span, w is the width of the specimen, and t is the thickness of the specimen.

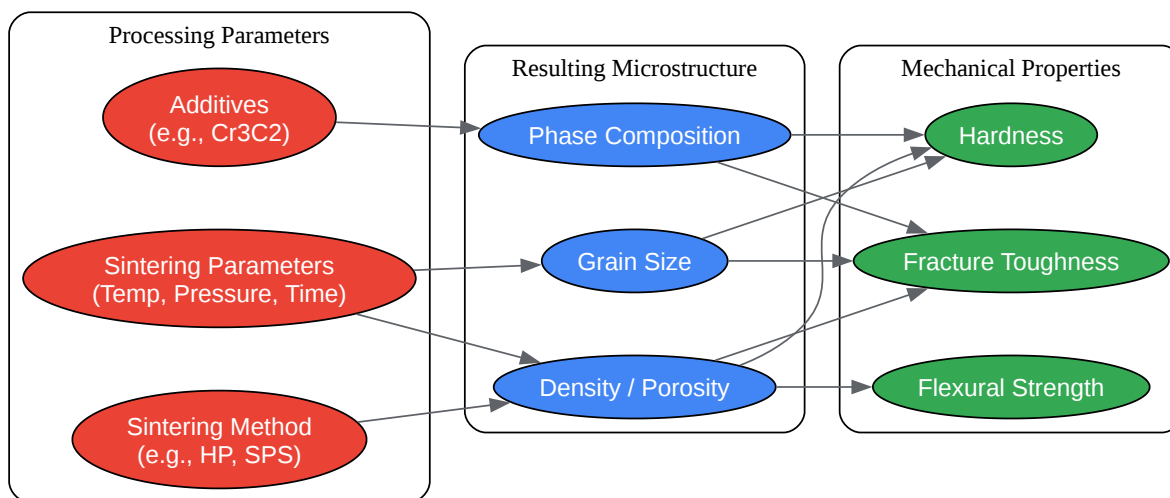
Visualizations

The following diagrams illustrate the experimental workflows and the logical relationships in the processing and characterization of sintered chromium boride.



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Workflow for Mechanical Property Characterization



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Processing-Microstructure-Property Relationships

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- To cite this document: BenchChem. [A Technical Guide to the Mechanical Properties of Sintered Chromium Boride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b077157#mechanical-properties-of-sintered-chromium-boride>]

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